

Chemical Properties and Mechanism of Action

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Compound Focus: Bapta-AM

CAS No.: 126150-97-8

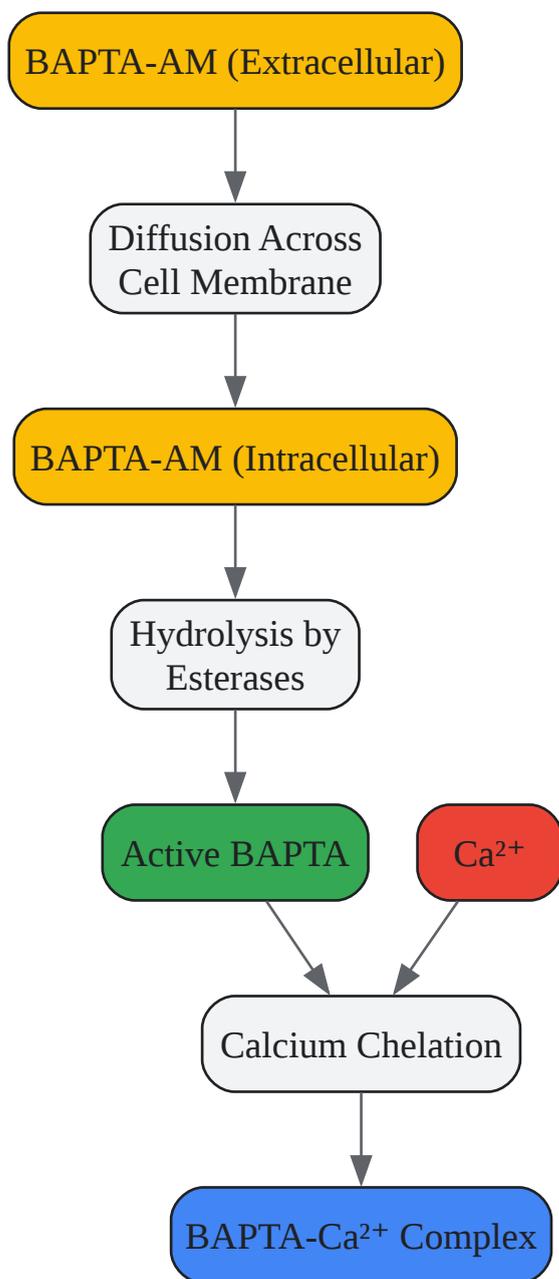
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BAPTA-AM is a membrane-permeable derivative of BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid). Its structure includes acetoxymethyl (AM) ester groups that mask the carboxylic acid moieties, allowing passive diffusion across cell membranes [1]. The table below summarizes its key chemical characteristics.

Property	Specification
CAS Number	126150-97-8 [2] [3] [4]
Molecular Formula	$C_{34}H_{40}N_2O_{18}$ [2] [4] [5]
Molecular Weight	764.68 g/mol [2] [3] [4]
Solubility	≥ 16.3 mg/mL in DMSO (with gentle warming); insoluble in water and ethanol [2] [3]
Storage	Desiccate at -20°C [2] [3]

The mechanism of **BAPTA-AM** involves passive diffusion into cells, where intracellular esterases hydrolyze the AM ester groups, releasing the active form, BAPTA [2] [1]. Active BAPTA has a very high affinity for calcium ions ($K_D \approx 0.11 \mu\text{M}$) and acts as an intracellular calcium sponge [2] [5].



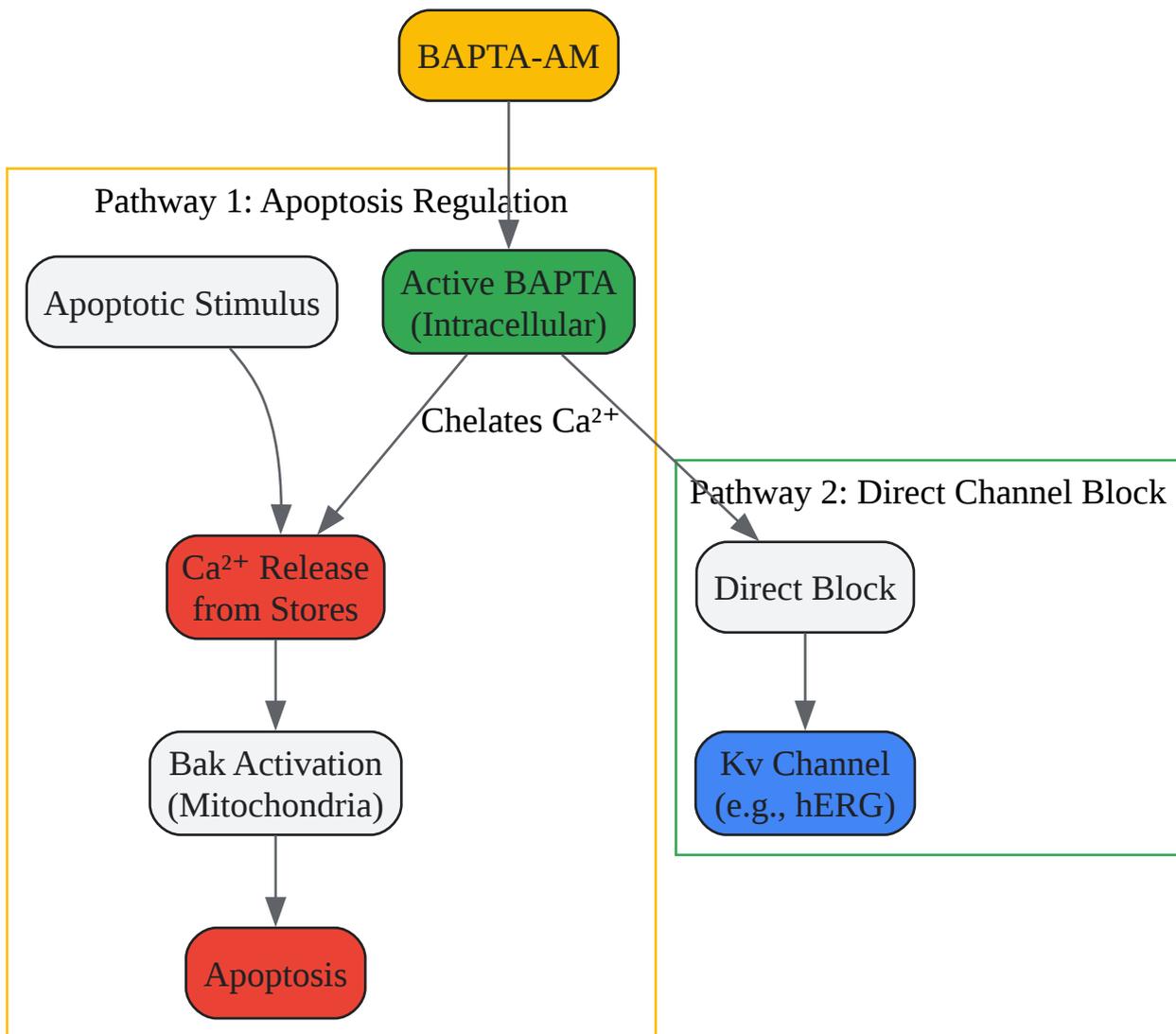
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Key Biological Functions and Experimental Applications

BAPTA-AM's primary and secondary biological activities make it a powerful, though not always specific, tool for probing cellular physiology.

Function/Application	Key Findings / Experimental Use	Citation
Intracellular Ca²⁺ Chelation	Primary function; buffers [Ca ²⁺] _i to study Ca ²⁺ -dependent processes. K _D for Ca ²⁺ ≈ 0.11 μM.	[2] [5]
Blockade of Voltage-Gated K⁺ Channels	Directly blocks hKv1.5, hERG (Kv11.1), hKv1.3 (K _i : 1.23, 1.30, 1.45 μM).	[2] [1] [4]
Inhibition of Apoptosis	Reduces ROS, inhibits mitochondrial membrane potential collapse, cytochrome C release, and caspase activation.	[2] [6]
Cryopreservation Aid	Improves ovarian tissue viability post-thawing by reducing Ca ²⁺ overload and oxidative stress.	[7]
Calcium Imaging	Absorption spectrum shifts upon Ca ²⁺ binding (free: λ _{max} =254nm; bound: λ _{max} =274nm).	[2] [5]

A study charting calcium-regulated apoptosis found that **BAPTA-AM** could be added as late as 7 hours after a pro-apoptotic stimulus and still provide significant protection, indicating that calcium is required at a relatively late stage in the cell death process for many triggers [6]. The diagram below integrates **BAPTA-AM** into key cellular signaling pathways.



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Detailed Experimental Protocols

Here are methodologies for using **BAPTA-AM** in cell culture and tissue-based experiments, compiled from research reports.

General Cell Culture Loading [2]

This protocol is for chelating calcium in suspension cells like human leukemia cell lines (HL-60, U937).

- **Stock Solution Preparation:** Dissolve **BAPTA-AM** in anhydrous DMSO to a concentration of at least 16.3 mg/mL (approximately 21 mM). Gently warm the tube at 37°C or use a sonicator to aid dissolution if necessary. Aliquot and store at -20°C.
- **Cell Treatment:** Add the stock solution directly to the cell culture medium to achieve a final working concentration of **1-10 µM**. A typical experimental concentration is **10 µM**.
- **Incubation:** Incubate cells for the desired time (e.g., **6 hours**), allowing for intracellular hydrolysis and Ca²⁺ chelation.

BAPTA Loading in Acute Mouse Brain Slices via Patch-Clamp [8]

This protocol details how to disrupt astrocyte calcium signaling by loading BAPTA directly into a cell.

- **Internal Solution Preparation:** Prepare a patch-clamp pipette internal solution containing the active, membrane-IMpermeable form of BAPTA (e.g., 10 mM BAPTA salt).
- **Establish Whole-Cell Configuration:** Obtain a GΩ seal on a target cell (e.g., an astrocyte in a brain slice) and rupture the membrane to establish the whole-cell patch-clamp configuration.
- **Diffusive Loading:** Allow the BAPTA in the pipette solution to diffuse into the cell cytoplasm for several minutes. This effectively buffers intracellular calcium in the patched cell and, through gap junctions, in surrounding networked cells.

Critical Considerations for Experimental Design

- **Off-Target Effects:** **BAPTA-AM** directly blocks **hKv1.5, hERG, and hKv1.3 potassium channels** at low micromolar concentrations (K_i ~1.2-1.5 µM) [2] [1]. Control experiments are essential to distinguish between effects caused by calcium chelation and direct channel block.
- **Calcium Signaling Disruption:** **BAPTA-AM**'s powerful buffering action can blunt or abolish physiological calcium signals, which are crucial for normal cellular functions like muscle contraction and neurotransmitter release [9].
- **Solubility and Handling:** **BAPTA-AM** has low water solubility. For effective cell loading, use pluronic acids (e.g., Pluronic F-127) as a dispersing agent to prevent the compound from precipitating in aqueous media [5].
- **Magnesium Interference:** BAPTA has about **100 times lower selectivity for magnesium ions (Mg²⁺) compared to calcium**, which could potentially interfere with Mg²⁺-dependent processes [2].

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